

What are the physical and chemical properties of Tert-Butanesulfinamide?

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Compound of Interest

Compound Name: *Tert-Butanesulfinamide*

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Tert-Butanesulfinamide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tert-butanedisulfonamide, a chiral organosulfur compound, has emerged as an indispensable tool in modern asymmetric synthesis, particularly in the stereoselective preparation of chiral amines.[1][2] Its utility stems from its role as a versatile chiral auxiliary, enabling the efficient and highly diastereoselective synthesis of a wide array of amine-containing molecules, which are pivotal structural motifs in numerous pharmaceuticals and biologically active compounds.[3][4] This technical guide provides an in-depth overview of the physical and chemical properties of **tert-butanedisulfonamide**, detailed experimental protocols for its synthesis and application, and a summary of its critical role in synthetic organic chemistry.

Physical Properties

Tert-butanedisulfonamide is a white to off-white crystalline solid at room temperature.[1] It is commercially available in both enantiomeric forms, (R)-(+)-**tert-butanedisulfonamide** and (S)-(-)-**tert-butanedisulfonamide**. The physical properties are summarized in the table below.

Property	Value	References
Molecular Formula	C ₄ H ₁₁ NOS	[5][6]
Molar Mass	121.20 g/mol	[1][6]
Appearance	White to off-white crystalline solid	[1]
Melting Point	97-101 °C (racemic)	[5][7]
102-105 °C	[1]	
103-104 °C	[5]	
103-107 °C ((R)-enantiomer)	[8]	
106 °C ((S)-enantiomer)	[5]	
Boiling Point	220.0 ± 23.0 °C (Predicted)	[5][7]
Solubility	Soluble in methanol, chloroform, tetrahydrofuran, dichloromethane, dimethyl sulfoxide, and most organic solvents.	[5][8]
pKa	10.11 ± 0.50 (Predicted)	[5]
Specific Rotation	(S)-enantiomer: -2.0 to -6.0 deg (c=1, CHCl ₃)	
(R)-enantiomer: +4° (c=1, CHCl ₃)	[8]	

Spectroscopic Data

The structural characterization of **tert-butanesulfinamide** is well-documented through various spectroscopic techniques.

Technique	Data	Reference
^1H NMR (300 MHz, CDCl_3)	δ 1.19 (9H, s, $\text{C}(\text{CH}_3)_3$), 3.96 (2H, br s, NH_2)	[5]
^{13}C NMR (75 MHz, CDCl_3)	δ 22.1, 55.2	[5]
^{13}C NMR (100 MHz)	δ 22.1, 55.3	[9]
IR ($\nu_{\text{max}}/\text{cm}^{-1}$)	3231, 2959, 2928, 2869, 1677, 1570, 1475, 1364, 1193, 1030, 893	[5]
Mass Spectrometry (CI+)	m/z 139 (M^++1 , 800%), 122 (M^++1 , 100%)	[5]

Chemical Properties and Applications

Tert-butanefulfonamide is a cornerstone in asymmetric synthesis, primarily utilized as a chiral ammonia equivalent. Its chemical properties are central to its widespread application in the pharmaceutical and fine chemical industries.

Key Chemical Properties:

- **Chiral Auxiliary:** Both enantiomers are readily available and serve as powerful chiral auxiliaries, directing the stereochemical outcome of reactions.[1][2]
- **Formation of N-tert-Butanesulfonyl Imines:** It readily condenses with a wide range of aldehydes and ketones under mild conditions to form stable N-tert-butanefulfonyl aldimines and ketimines.[1][4] These imines are more resistant to hydrolysis than typical imines but are highly reactive towards nucleophiles.[1]
- **Diastereoselective Nucleophilic Additions:** The tert-butanefulfonyl group effectively directs the diastereoselective addition of various nucleophiles (e.g., Grignard reagents, organolithium compounds, enolates) to the imine carbon.[1][10]
- **Protecting Group:** The tert-butanefulfonyl group also functions as a versatile protecting group for amines that is stable under basic conditions and can be readily cleaved under mild acidic conditions.[1][11]

Applications in Drug Development:

The methodologies based on **tert-butanefulfonamide** have been instrumental in the synthesis of numerous biologically active molecules and drug candidates.^[3] For instance, it has been employed in the asymmetric synthesis of cetirizine, where the chiral product exhibits higher potency than the racemic mixture.^[1] Its application extends to the synthesis of various nitrogen-containing heterocycles, which are common scaffolds in pharmaceuticals.^{[2][12]}

Experimental Protocols

Synthesis of Racemic tert-Butanefulfonamide

This protocol describes a general laboratory-scale synthesis.

Materials:

- tert-Butyl sulfinic acid
- Thionyl chloride
- Dichloromethane (DCM)
- Aqueous ammonia (38%)
- Saturated NaCl solution
- Magnesium sulfate (MgSO₄)

Procedure:

- To a solution of tert-butyl sulfinic acid at -40 °C under a nitrogen atmosphere, add thionyl chloride (5 equivalents).^{[5][7]}
- Slowly warm the solution to room temperature and stir for 2 hours.^{[5][7]}
- Concentrate the reaction mixture under high vacuum to obtain crude tert-butyl sulfinyl chloride as a brown oil.^{[5][7]}

- Slowly add the DCM solution of tert-butylsulfinyl chloride to aqueous ammonia (2.4 equivalents) and stir for 1 hour at room temperature.[\[5\]](#)[\[7\]](#)
- Separate the aqueous layer and wash it with a saturated NaCl solution.[\[5\]](#)[\[7\]](#)
- Extract the aqueous layer with DCM (4 times).[\[5\]](#)[\[7\]](#)
- Combine the organic phases, dry over MgSO_4 , and concentrate under reduced pressure to yield tert-butylsulfonamide as a white solid.[\[5\]](#)
- The product can be further purified by recrystallization from hexane.[\[5\]](#)

Asymmetric Synthesis of a Chiral Amine using (R)-tert-Butanesulfinamide

This protocol outlines the general three-step sequence for the asymmetric synthesis of amines.[\[3\]](#)

Step 1: Condensation to form N-tert-Butanesulfinyl Imine

- Reactants: (R)-**tert-butanesulfinamide** and a carbonyl compound (aldehyde or ketone).
- Conditions: The condensation is typically carried out in the presence of a dehydrating agent such as titanium(IV) ethoxide ($\text{Ti}(\text{OEt})_4$) or copper(II) sulfate (CuSO_4) in a suitable solvent like THF or DCM.[\[13\]](#)

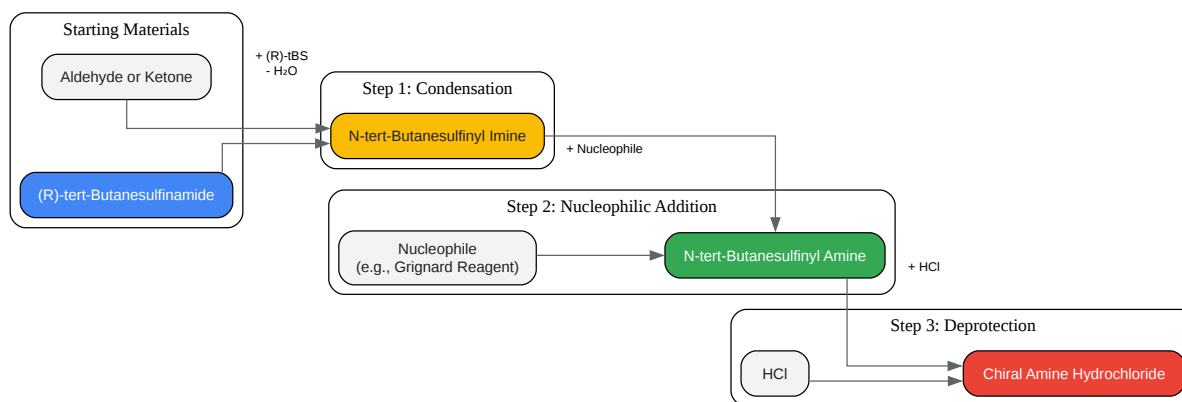
Step 2: Diastereoselective Nucleophilic Addition

- Reactant: The N-tert-butanesulfinyl imine formed in Step 1.
- Nucleophile: A Grignard reagent (R-MgX), organolithium reagent (R-Li), or other suitable nucleophile.
- Conditions: The reaction is typically performed at low temperatures (e.g., $-78\text{ }^\circ\text{C}$ to $-48\text{ }^\circ\text{C}$) in an anhydrous ethereal solvent like THF or diethyl ether. The tert-butanesulfinyl group directs the nucleophile to attack one face of the $\text{C}=\text{N}$ double bond, leading to a high diastereomeric excess.[\[4\]](#)

Step 3: Cleavage of the tert-Butanesulfinyl Group

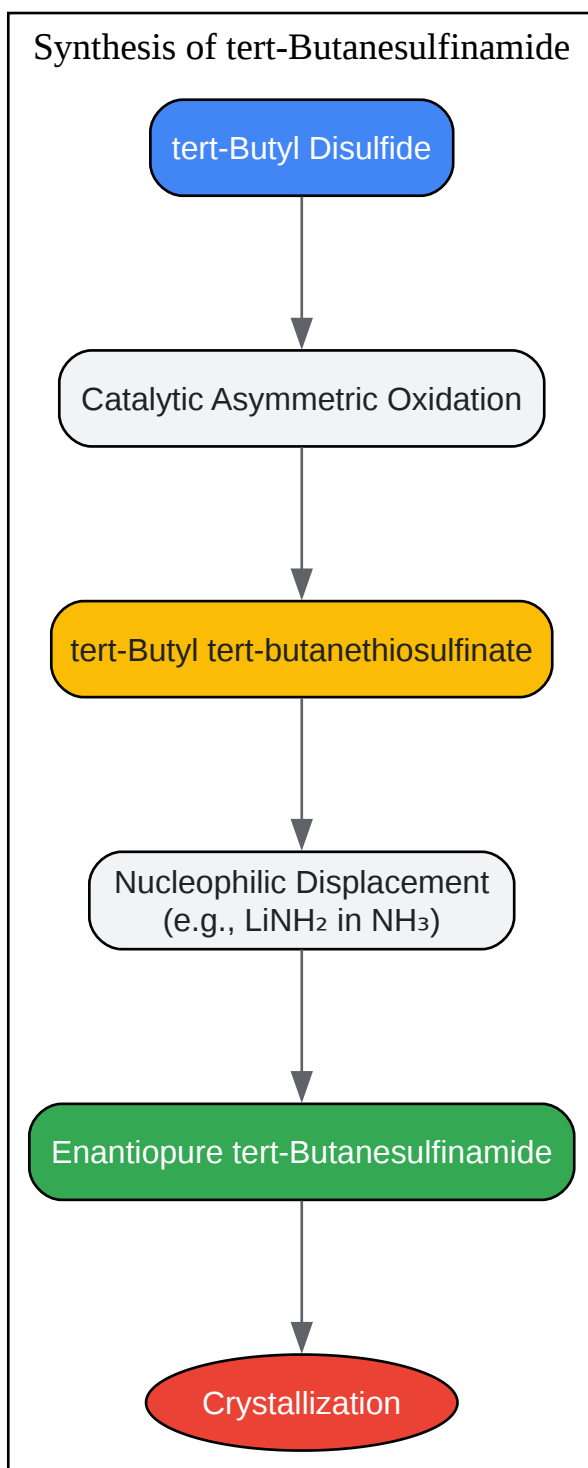
- Reactant: The N-tert-butanesulfinyl amine adduct from Step 2.
- Reagent: Hydrochloric acid (HCl) in a protic solvent such as methanol or ethanol.
- Conditions: The reaction is typically carried out at room temperature. The mild acidic conditions selectively cleave the N-S bond, affording the chiral primary or secondary amine hydrochloride salt in high yield.[1][4]

Visualizations



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Caption: Asymmetric synthesis of chiral amines using **tert-butanesulfinamide**.



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Caption: Enantioselective synthesis of **tert-butanesulfinamide**.

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